

# Application Notes: Determination of Water Hardness using Complexometric Titration

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## Compound of Interest

Compound Name: *Calcichrome*

Cat. No.: *B1207837*

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## Introduction

Water hardness is a common quality parameter that is primarily determined by the concentration of dissolved divalent cations, most notably calcium ( $\text{Ca}^{2+}$ ) and magnesium ( $\text{Mg}^{2+}$ ). The accurate determination of water hardness is crucial in various fields, including industrial processes, environmental monitoring, and drug development, where water quality can significantly impact outcomes. Complexometric titration with ethylenediaminetetraacetic acid (EDTA) is a widely accepted and precise method for quantifying water hardness.[1][2] This method relies on the use of a metallochromic indicator that changes color at the endpoint of the titration. While various indicators are employed, this document will detail the principles and protocols applicable to common indicators used for this purpose. It is important to note that extensive searches for "**Calcichrome**" in the context of water hardness testing did not yield specific standard protocols, suggesting it may be a less common or alternative name for other well-established indicators. The principles and methods described herein are based on commonly used indicators such as Eriochrome Black T and Calmagite.

## Principle of Complexometric Titration

Complexometric titration for water hardness involves the use of EDTA, a chelating agent that forms stable, colorless complexes with  $\text{Ca}^{2+}$  and  $\text{Mg}^{2+}$  ions.[2] The titration is performed at a specific pH, typically around 10, maintained by a buffer solution.[1][3] A small amount of a metallochromic indicator is added to the water sample. This indicator initially forms a colored complex with a portion of the  $\text{Ca}^{2+}$  and  $\text{Mg}^{2+}$  ions present.[3]

As EDTA is added, it first reacts with the free  $\text{Ca}^{2+}$  and  $\text{Mg}^{2+}$  ions. Once all the free ions are complexed, the EDTA displaces the metal ions from the indicator-metal complex.[1] This displacement causes the indicator to revert to its free, uncomplexed form, resulting in a distinct color change that signals the endpoint of the titration. The volume of EDTA consumed is directly proportional to the total concentration of calcium and magnesium ions in the sample.

## Experimental Protocols

### 1. Preparation of Reagents

- Standard EDTA Solution (0.01 M):
  - Dry the disodium salt of EDTA ( $\text{Na}_2\text{H}_2\text{Y} \cdot 2\text{H}_2\text{O}$ ) at  $80^\circ\text{C}$  for 1 hour.
  - Accurately weigh approximately 3.7224 g of the dried reagent.
  - Dissolve it in deionized water and dilute to 1000 mL in a volumetric flask.
- Buffer Solution (pH 10):
  - Dissolve 67.5 g of ammonium chloride ( $\text{NH}_4\text{Cl}$ ) in 570 mL of concentrated ammonia ( $\text{NH}_4\text{OH}$ ).
  - Dilute to 1000 mL with deionized water.
- Indicator Solution (Eriochrome Black T):
  - Dissolve 0.5 g of Eriochrome Black T in 100 mL of triethanolamine or a suitable alcohol. This solution is not stable and should be prepared fresh regularly.[4]
  - Alternatively, a solid mixture of 0.5 g of Eriochrome Black T with 100 g of an inert salt like potassium chloride can be used.

### 2. Protocol for Total Water Hardness Determination

- Sample Preparation:
  - Measure a 50.0 mL aliquot of the water sample into a 250 mL Erlenmeyer flask.

- Buffering:
  - Add 1-2 mL of the pH 10 buffer solution to the sample and mix well.
- Indicator Addition:
  - Add a small amount (a few drops of the solution or a spatula tip of the solid mixture) of the Eriochrome Black T indicator. The solution should turn a wine-red color.[\[3\]](#)
- Titration:
  - Titrate the sample with the standardized 0.01 M EDTA solution from a burette.
  - Continuously swirl the flask during the titration.
  - The endpoint is reached when the color changes from wine-red to a distinct blue.[\[3\]](#)
- Recording and Calculation:
  - Record the volume of EDTA used.
  - Calculate the total hardness of the water sample, typically expressed as mg/L of calcium carbonate ( $\text{CaCO}_3$ ).

Calculation:

$$\text{Total Hardness (mg/L as CaCO}_3\text{)} = (V_{\text{EDTA}} \times M_{\text{EDTA}} \times 100.09) / V_{\text{sample}}$$

Where:

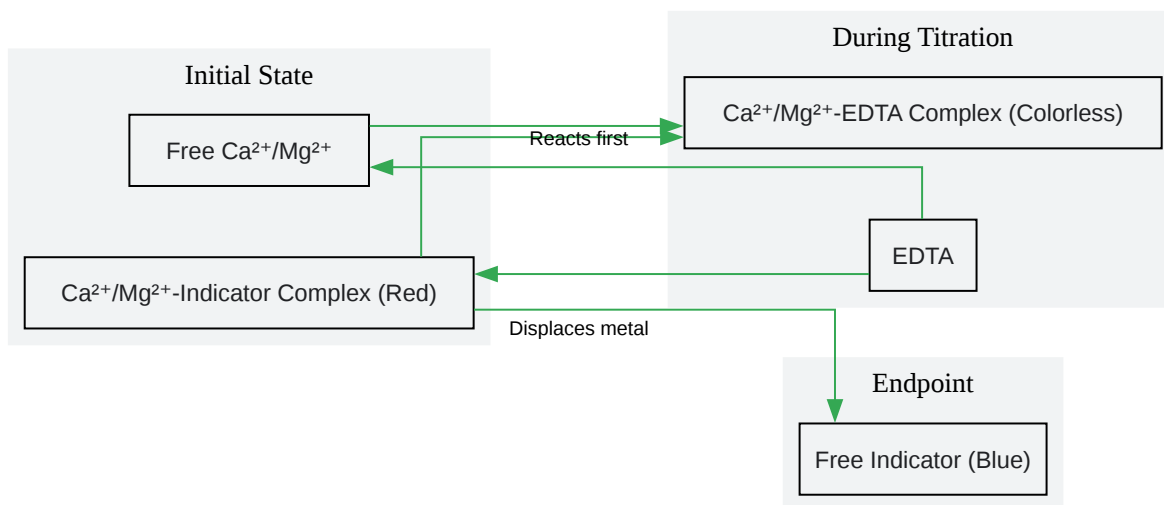
- $V_{\text{EDTA}}$  = Volume of EDTA solution used (in mL)
- $M_{\text{EDTA}}$  = Molarity of the EDTA solution (in mol/L)
- 100.09 = Molar mass of  $\text{CaCO}_3$  (in g/mol )
- $V_{\text{sample}}$  = Volume of the water sample (in L)

## Quantitative Data Summary

Parameter	Value	Reference
EDTA Titrant Concentration	0.01 mol/L	[5]
Sample Volume	50 - 100 mL	[6]
Buffer pH	10.0 ± 0.1	[4]
Endpoint Color Change (Eriochrome Black T)	Wine-red to Blue	[3]

## Visualizations

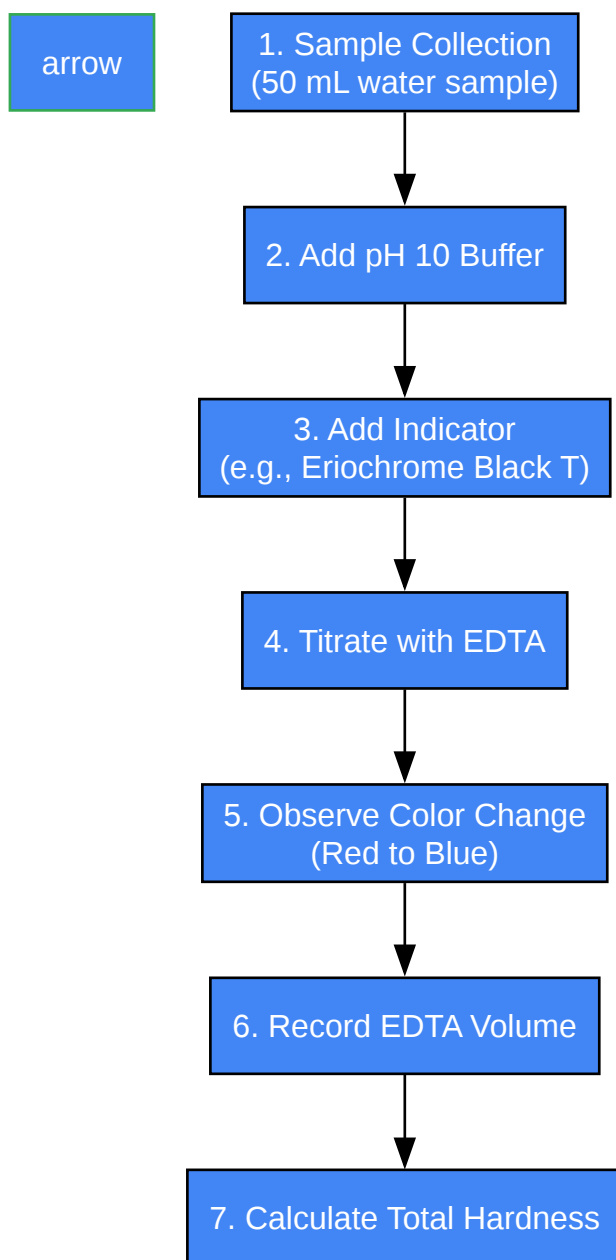
### Chemical Reaction Pathway



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Caption: Chemical pathway of complexometric titration.

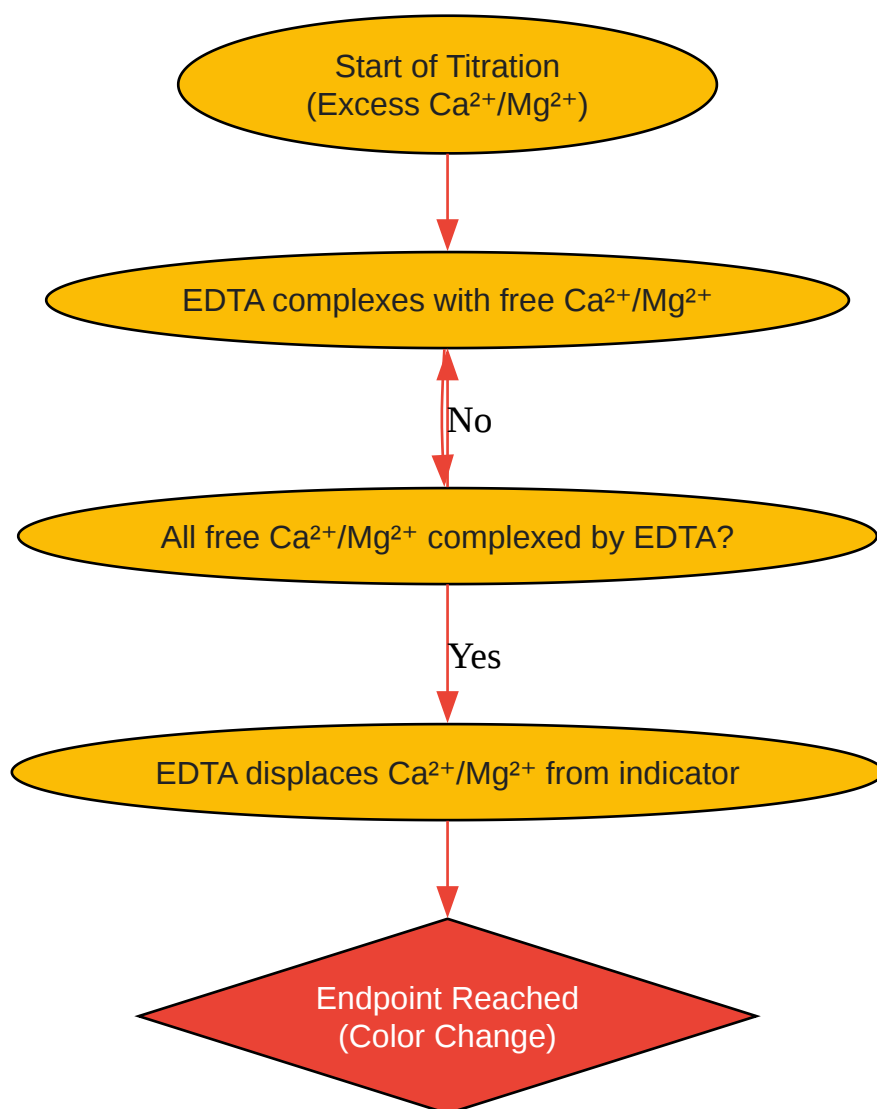
### Experimental Workflow



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Caption: Workflow for total water hardness determination.

Logical Relationship of Endpoint Determination



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Caption: Logical flow to the titration endpoint.

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